

Essential Safety and Operational Guidance for Handling MMRI62

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Compound of Interest

Compound Name: MMRI62

Cat. No.: B7775380

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **MMRI62**, a small molecule inducer of ferroptosis targeting MDM2-MDM4.^{[1][2][3]} Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

When handling **MMRI62** in solid or solution form, the following personal protective equipment is mandatory to prevent dermal, ocular, and respiratory exposure.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for integrity before use and change them frequently, especially if contamination is suspected.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn at all times in the laboratory.
- **Lab Coat:** A full-length laboratory coat should be worn to protect street clothing and prevent skin exposure.
- **Respiratory Protection:** For operations that may generate dust or aerosols of **MMRI62**, such as weighing the solid compound or preparing concentrated stock solutions, a properly fitted

respirator (e.g., N95 or higher) is recommended. All work with solid **MMRi62** should be performed in a certified chemical fume hood.

II. Operational Plan for Safe Handling

A systematic approach to handling **MMRi62** from receipt to experimental use is critical to minimize exposure risks.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- **MMRi62** powder should be stored at -20°C for up to 3 years.[\[4\]](#)
- Stock solutions can be stored at -80°C for up to 1 year.[\[4\]](#)

2. Preparation of Stock Solutions:

- All weighing and preparation of stock solutions should be conducted in a certified chemical fume hood to prevent inhalation of the powder and to contain any potential spills.
- **MMRi62** is soluble in DMSO (≥ 10 mg/ml) and ethanol (2 mg/mL), but insoluble in water.
- Use appropriate labware and ensure all equipment is clean and dry before use.

3. Experimental Use:

- When diluting stock solutions or adding **MMRi62** to experimental setups, always wear the prescribed PPE.
- Avoid the creation of aerosols.
- Clearly label all solutions containing **MMRi62** with the compound name, concentration, solvent, and date of preparation.

III. Disposal Plan

Proper disposal of **MMRi62** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Chemical Waste:** All solutions and solid waste containing **MMRi62** should be disposed of as hazardous chemical waste in accordance with institutional and local regulations.
- **Contaminated Materials:** All disposable materials that have come into contact with **MMRi62**, such as pipette tips, gloves, and paper towels, should be collected in a designated, sealed waste bag and disposed of as hazardous waste.
- **Decontamination:** Work surfaces and equipment should be decontaminated after use with an appropriate cleaning agent.

IV. Quantitative Data Summary

Property	Value	Source
CAS Number	352693-80-2	
Molecular Formula	C ₂₁ H ₁₅ Cl ₂ N ₃ O	
Molecular Weight	396.27 g/mol	
Purity	≥95%	
Solubility	DMSO: ≥10 mg/mL, Ethanol: 2 mg/mL, Water: Insoluble	
Storage (Solid)	-20°C for 3 years	
Storage (Stock Solution)	-80°C for 1 year	

V. Experimental Protocols Cited

The following are summaries of experimental protocols from cited research articles involving **MMRi62**.

Cell Viability Assay (IC₅₀ Determination):

- Leukemic cells (HL60 and HL60VR) were treated with **MMRi62** at concentrations ranging from 10 nM to 1 μM for 72 hours.

- Cell viability was assessed to determine the half-maximal inhibitory concentration (IC₅₀).

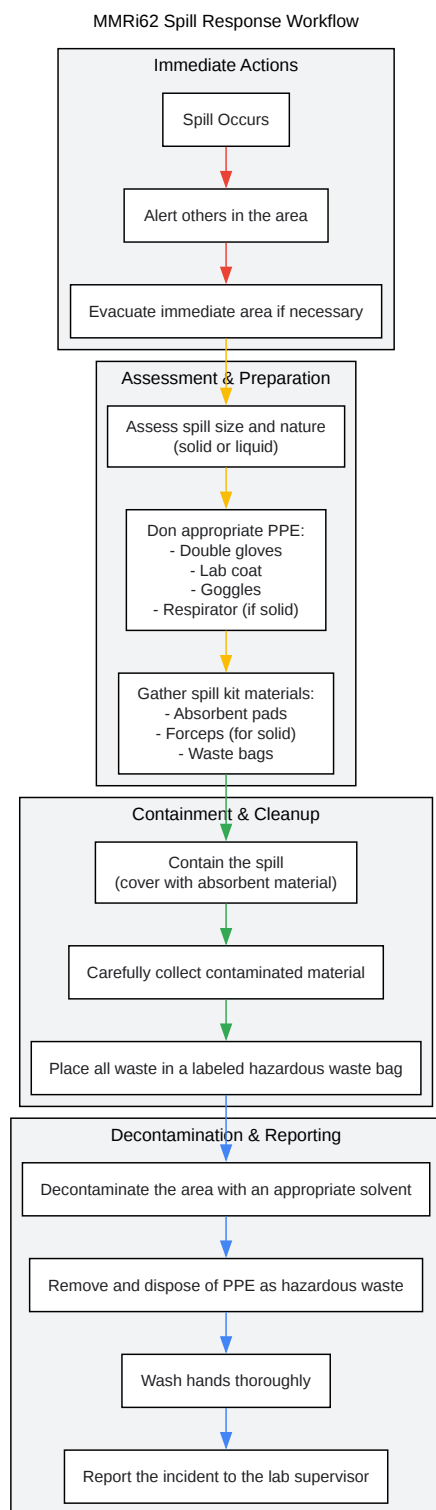
Western Blotting for Protein Degradation:

- NALM6 leukemia cells were treated with **MMRi62** at concentrations of 5 μ M and 10 μ M for 24 hours.
- Cell lysates were prepared and subjected to SDS-PAGE and Western blotting to analyze the ubiquitination of MDM2 and MDM4.

In Vivo Tumor Growth Inhibition:

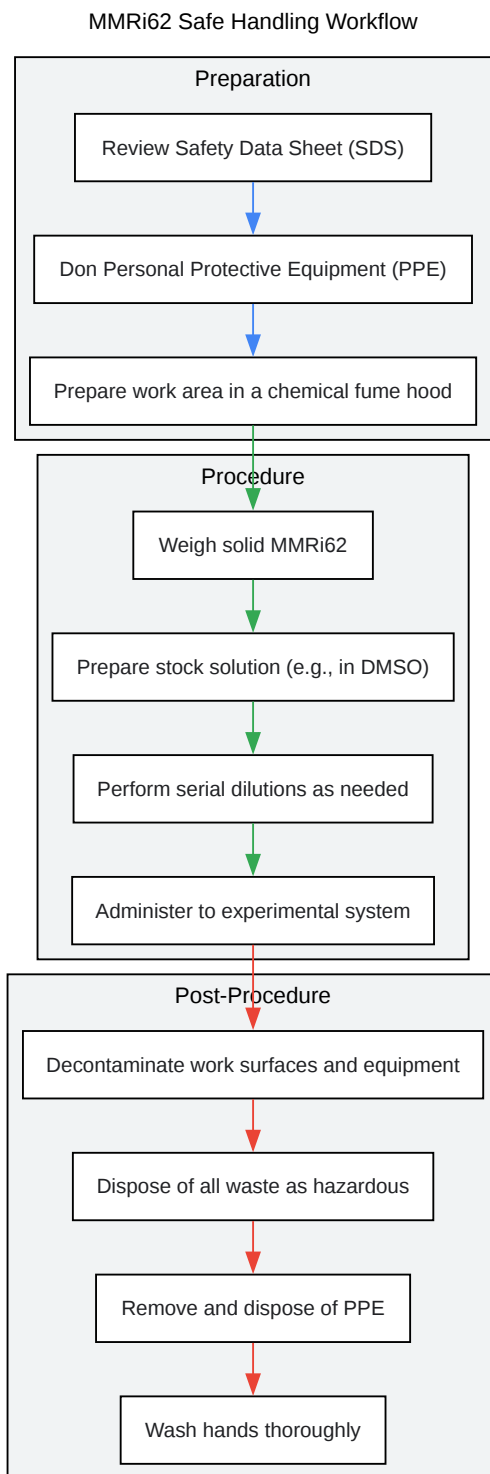
- An orthotopic xenograft PDAC mouse model was used.
- Mice were treated with **MMRi62** to assess its anti-tumor activity by monitoring tumor growth.

VI. Signaling Pathway and Workflow Diagrams



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Caption: Workflow for responding to an accidental spill of **MMRi62**.



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Caption: Step-by-step workflow for the safe handling of **MMRi62**.

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